

An In-depth Technical Guide to the Physical Properties of Acetyl Valeryl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Heptanedione

Cat. No.: B1203084

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl valeryl, systematically known as 2,3-hexanedione, is an alpha-diketone that is recognized for its creamy, sweet, and buttery aroma. It is found naturally in various foods and is also synthesized for use as a flavoring agent in the food and fragrance industries. A thorough understanding of its physical properties is essential for its application in research, development, and quality control. This guide provides a comprehensive overview of the key physical characteristics of acetyl valeryl, supported by experimental data from various sources and general methodologies for their determination.

Core Physical Properties of Acetyl Valeryl

The following table summarizes the key physical properties of acetyl valeryl (CAS No: 3848-24-6), also known as 2,3-hexanedione. The data presented is a compilation from multiple sources to provide a comprehensive overview for comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	PubChem[1]
Molecular Weight	114.14 g/mol	PubChem[1]
Appearance	Yellow liquid.[1]	PubChem[1]
Odor	Sharp, penetrating odor in high concentrations; sweet and aromatic when diluted.[1]	PubChem[1]
Boiling Point	128 °C at 760 mmHg	ChemicalBook[2], Sigma-Aldrich[3]
262 °F (127.8 °C) at 760 mmHg	CAMEO Chemicals[4], PubChem[1]	
Melting Point	-30.00 °C	PubChem[1], The Good Scents Company[5]
Density	0.934 g/mL at 25 °C	ChemicalBook[2], Sigma-Aldrich[3]
0.934 at 66 °F (18.9 °C)	CAMEO Chemicals[4], PubChem[1]	
0.92600 to 0.93600 @ 25.00 °C	The Good Scents Company[5]	
0.920 - 0.945 g/ml at 20°C	Ventos[6]	
Refractive Index	1.412 (n ₂₀ /D)	ChemicalBook[2], Sigma-Aldrich[3]
1.409-1.419	PubChem[1]	
1.40600 to 1.41600 @ 20.00 °C	The Good Scents Company[5]	
1.4080 - 1.4110 (nd ₂₀)	Ventos[6]	
Solubility in Water	Less than 1 mg/mL at 72 °F (22.2 °C)	CAMEO Chemicals[4], PubChem[1]

Partly miscible in water.[2]	ChemicalBook[2]	
Vapor Pressure	0.5 mmHg at 84 °F (28.9 °C)	CAMEO Chemicals[4], PubChem[1]
19.0 mmHg at 124 °F (51.1 °C)	CAMEO Chemicals[4], PubChem[1]	
10.000000 mmHg @ 20.00 °C	The Good Scents Company[5], Sigma-Aldrich[3]	
Flash Point	83 °F (28.3 °C)	CAMEO Chemicals[4], PubChem[1], The Good Scents Company[5]
28 °C - closed cup	Sigma-Aldrich[3]	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for acetyl valeryl are not readily available in the public domain, the following are detailed, standardized methodologies for determining the key physical properties of liquid organic compounds. These general procedures are applicable for the characterization of acetyl valeryl in a laboratory setting.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common micro-scale technique for this determination.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Liquid sample (acetyl valeryl)

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the heating bath.
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Melting Point Determination

For substances that are solid at room temperature, the melting point is a key indicator of purity. Since acetyl valeryl is a liquid at room temperature with a very low melting point, this procedure would require a specialized low-temperature apparatus. The general principle using the capillary method is as follows, as described by ASTM E324.^[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube
- Capillary tubes
- Thermometer
- Solidified sample of acetyl valeryl

Procedure:

- A small, finely powdered sample of the solidified compound is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer in a Thiele tube.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears (initial melting point) and the temperature at which the entire sample becomes liquid (final melting point) are recorded. This range indicates the purity of the sample.

Density Measurement

Density is the mass per unit volume of a substance. For liquids, it can be determined using several methods, including the pycnometer method.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer
- Liquid sample (acetyl valeryl)

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped off.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.

- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be measured with high precision using a refractometer.

Apparatus:

- Refractometer (e.g., Abbe refractometer)
- Light source (typically a sodium lamp, D-line at 589 nm)
- Constant temperature water bath
- Dropper
- Liquid sample (acetyl valeryl)

Procedure:

- The refractometer prisms are cleaned and calibrated using a standard of known refractive index (e.g., distilled water).
- The temperature of the prisms is controlled using the constant temperature water bath, typically at 20°C.
- A few drops of the liquid sample are placed on the surface of the lower prism.
- The prisms are closed, and the light source is positioned.
- The telescope is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of an organic compound in water is a fundamental property. A general procedure is outlined in ASTM E1148.^[1]

Apparatus:

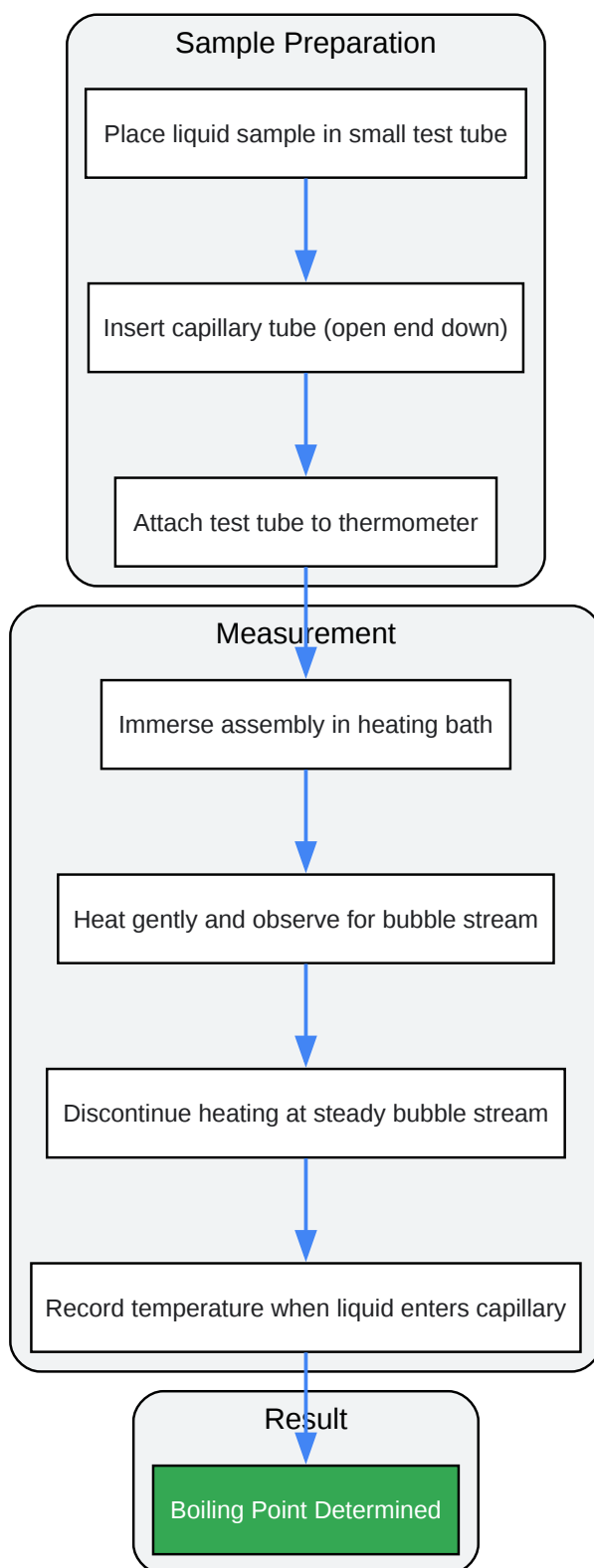
- Test tubes
- Vortex mixer or shaker
- Analytical balance
- Solvent (e.g., distilled water)
- Solute (acetyl valeryl)

Procedure:

- A known mass of the solute (acetyl valeryl) is added to a test tube.
- A known volume of the solvent (water) is added to the test tube.
- The mixture is agitated vigorously for a set period to ensure equilibrium is reached.
- The mixture is allowed to stand, and the presence of any undissolved solute is observed.
- If the solute completely dissolves, the process is repeated with a higher concentration of the solute until saturation is reached. The solubility is then expressed in terms of mass of solute per volume of solvent (e.g., mg/mL).

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for determining the boiling point of a liquid sample using the capillary method.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. cdn.juniata.edu [cdn.juniata.edu]
- 4. store.astm.org [store.astm.org]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. chymist.com [chymist.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Acetyl Valeryl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1203084#physical-properties-of-acetyl-valeryl\]](https://www.benchchem.com/product/b1203084#physical-properties-of-acetyl-valeryl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com